

# Application Note: Laboratory Scale-Up of Sodium Dispersion Synthesis in Toluene

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## Compound of Interest

Compound Name: sodium;methylbenzene

CAS No.: 63846-51-5

Cat. No.: B8455231

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## Executive Summary

Sodium dispersions (metallic sodium particles

suspended in an inert solvent) offer a massive surface area advantage over bulk sodium wire or cubes, accelerating reaction rates for Bouveault-Blanc reductions, Wurtz couplings, and desulfurizations. However, the transition from gram-scale preparation to kilogram-scale production introduces non-linear thermodynamic risks. This guide details the protocol for synthesizing stable sodium dispersions in toluene using oleic acid as a surfactant, specifically addressing the heat transfer and shear stress requirements for safe scale-up.

## Safety Directives: The Zero-Water Mandate

WARNING: This protocol involves heating sodium metal above its melting point (

) in the presence of organic solvents.

- Class D Extinguishers Only: Water and

extinguishers are strictly prohibited.[1][2] They will cause explosions.[3]

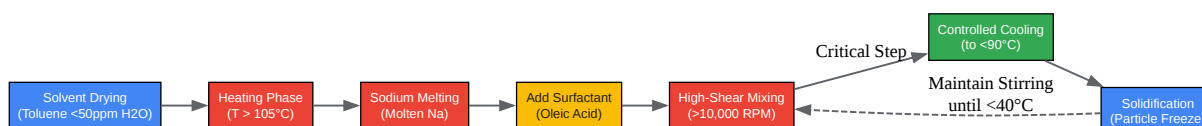
- The "Dry" Standard: Toluene must be dried to water. Sodium reacts violently with moisture to produce Hydrogen gas ( ) and heat, creating an auto-ignition hazard.[1]
- Personal Protective Equipment (PPE): Flame-resistant lab coat, face shield (not just safety glasses), and chemical-resistant gloves are mandatory.

## Mechanism of Action: The Thermal-Shear Cycle

Creating a stable dispersion is a thermodynamic battle against coalescence.

- Melting: Sodium is heated in toluene (BP ) above its MP ( ).
- Shearing: Mechanical energy disrupts the molten sodium surface tension, breaking it into droplets.
- Stabilization: Oleic acid reacts with the sodium surface to form Sodium Oleate in situ. This acts as an anionic surfactant, lowering interfacial tension and preventing the molten droplets from coalescing.
- Freezing: Rapid cooling while shearing freezes the droplets into solid particles before they can recombine.

## Visualization: The Synthesis Workflow



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Figure 1: The critical path for dispersion synthesis. Note that stirring must continue during the cooling phase to prevent particle agglomeration.

## Equipment & Materials

Component	Bench Scale (10-50g Na)	Pilot Scale (100g-1kg Na)
Reactor	500mL 3-Neck Round Bottom Flask (Morton style preferred)	5L-10L Jacketed Glass Reactor
Agitation	Overhead Stirrer + High-Shear Disperser (e.g., Ultra-Turrax)	High-Torque Overhead Motor + Cowles Dissolver Impeller
Heating	Oil Bath (Silicone oil)	Circulating Oil Heater (Jacketed)
Inert Gas	Nitrogen/Argon Manifold (Schlenk line)	Dedicated N2 Purge Line with Bubbler
Reagents	Na Metal (cubes), Toluene (Anhydrous), Oleic Acid	Same (Bulk grades must be QC tested)

## Experimental Protocols

### Protocol A: Bench-Scale Synthesis (25g Na in 250mL Toluene)

Target Particle Size: 10-30 microns

- Setup: Flame-dry a 500mL Morton flask. Flush with Argon.
- Charge: Add 250mL anhydrous Toluene and 25g Sodium metal (cut into 1cm cubes).
- Heat: Lower into an oil bath pre-heated to .
- Melt: Stir gently (100 RPM) until Sodium is completely molten (shiny silvery globules).
- Disperse:

- Add 0.25mL Oleic Acid (1% w/w relative to Na).
- Immediately increase stirring speed. If using a Turrax, insert probe and run at 10,000 RPM for 2-3 minutes. If using a paddle, max out RPM (>800).
- Cool: Remove the oil bath. Maintain maximum stirring speed.
- Solidify: Allow the flask to air cool to
  - . The mixture will turn from a silvery liquid to a grey, opaque suspension.
- Storage: Transfer to a Schlenk bottle under Argon. Do not stop stirring until fully cooled.

## Protocol B: Pilot Scale-Up (500g Na in 5L Toluene)

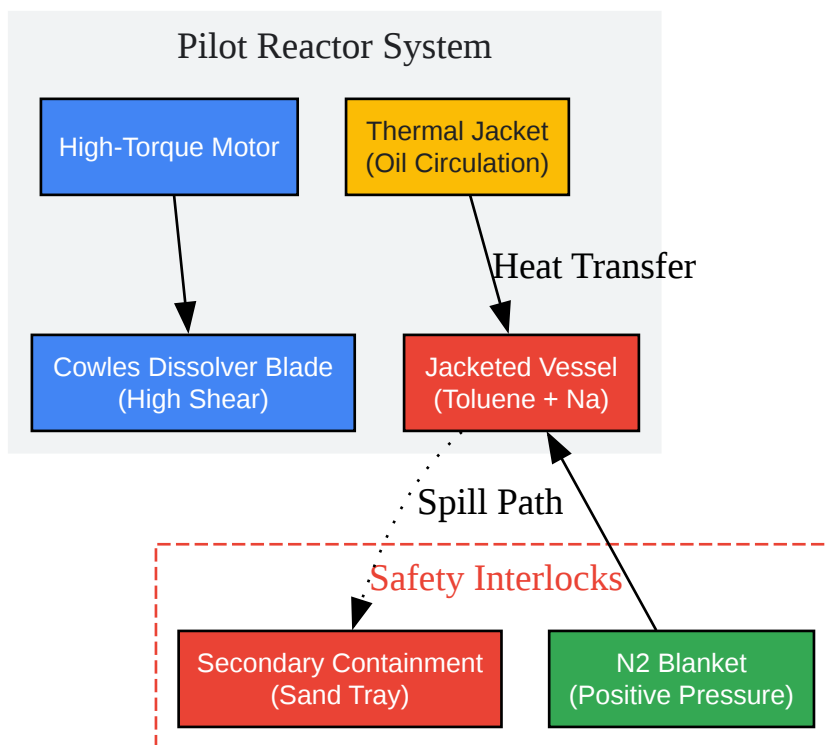
Target Particle Size: 20-50 microns

Scale-Up Challenge: The surface-area-to-volume ratio decreases, making heat removal slower. If cooling is too slow, particles will coalesce before freezing.

- Reactor Prep: Purge the 5L jacketed reactor with
  - for 30 mins. Ensure the bottom discharge valve is clear.
- Charge: Load 3.5L Toluene. Start agitator (Cowles blade) at 200 RPM.
- Heat: Set jacket temperature to
  - .
- Add Sodium: Add 500g Sodium bricks through the solids addition port against a positive flow. Close port.
- Melt: Wait until internal temp reaches
  - . Verify melting visually (if possible) or by torque drop.
- Emulsify:
  - Increase agitation to 1500-2000 RPM (Tip speed is critical here).

- Inject 5mL Oleic Acid via syringe through a septum.
- Hold high shear for 5-10 minutes to equilibrate droplet size.
- Quench Cooling (The Critical Step):
  - Switch jacket fluid from Hot Oil to Cool Oil ( ). Do not use water in the jacket if there is any risk of glass failure.
  - Maintain 2000 RPM.
  - Monitor internal temp. As it passes , the sodium freezes.
- Finish: Once temp is , reduce speed to 200 RPM. Discharge into storage vessels.

## Visualization: Reactor Setup & Safety



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Figure 2: Pilot scale setup emphasizing the Cowles blade for shear and secondary containment for safety.

## Quality Control: Active Sodium Titration

Visual inspection is insufficient. You must quantify the active metal content, as surface oxidation can occur.

Method: Ethanol Hydrolysis & Acid Back-Titration.

- Sampling: While stirring the dispersion, withdraw a 1.0 mL aliquot using a wide-bore pipette (cut the tip if necessary to prevent clogging).
- Weighing: Place aliquot into a pre-weighed flask containing 10mL dry toluene. Weigh again to get exact sample mass ( ).
- Quench: Slowly add 10mL Ethanol.
  - Reaction:
  - Note: Wait for bubbling to cease.
- Solubilize: Add 20mL Deionized Water.
  - Reaction:
- Titrate: Add 2 drops Phenolphthalein. Titrate with 1.0N HCl until colorless.
- Calculation:

## Troubleshooting Guide

Issue	Observation	Root Cause	Corrective Action
Coalescence	Large balls of Na forming at bottom.	Stirring stopped too early during cooling.	Re-heat to , re-shear, and maintain agitation until .
Grey Sludge	Dispersion is thick, mud-like.	Too much Oleic Acid (>2%).	Reduce surfactant load.[4] Excess surfactant creates viscous sodium soaps.
Purple Color	Supernatant turns deep blue/purple.	DANGER: Solvated electrons.	Usually implies presence of impurities or specific ether-like contaminants. Verify solvent purity.
Low Activity	Titration shows <80% active Na.	Moisture ingress or "Old" Sodium.	Check Toluene water content (KF titration). Polish oxide off bulk Na before use.

## References

- Vogel, A. I. Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989.
- Fieser, L. F., & Fieser, M. Reagents for Organic Synthesis, Vol. 1. Wiley, 1967.
- Sigma-Aldrich. "Handling Pyrophoric Reagents - Technical Bulletin AL-134."
- Org. Synth. 1973, 53, 1802. "Preparation of Sodium Dispersions."
- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press, 2011.

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## Sources

- [1. ehs.stonybrook.edu](https://ehs.stonybrook.edu) [[ehs.stonybrook.edu](https://ehs.stonybrook.edu)]
- [2. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [3. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- [4. particletechlabs.com](https://particletechlabs.com) [[particletechlabs.com](https://particletechlabs.com)]
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